

# potential of 4,4'-Diamino-2,2'-stilbenedisulfonic acid in cancer research

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## Compound of Interest

Compound Name: 4,4'-Diamino-2,2'-stilbenedisulfonic acid

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## Abstract

**4,4'-Diamino-2,2'-stilbenedisulfonic acid** (DSDSA) is a well-established industrial chemical, primarily used as a precursor in the synthesis of dyes and fluorescent whitening agents.[1] Its trans-stilbene core structure, shared with renowned anti-cancer compounds like resveratrol and combretastatin A-4, has recently drawn scientific attention towards its potential in oncology.[2] [3] Emerging studies indicate that DSDSA and its synthetic derivatives possess significant cytotoxic activity against various cancer cell lines, including cervical, breast, and brain cancer. [4][5] This document serves as a comprehensive technical guide, providing detailed application notes and validated protocols for investigating the anti-cancer potential of DSDSA. We will delve into the rationale for its study, explore plausible mechanisms of action based on the broader stilbene class, and offer step-by-step methodologies for synthesis, in vitro screening, and mechanistic elucidation.

## Introduction: From Industrial Intermediate to Cancer Research Candidate

**4,4'-Diamino-2,2'-stilbenedisulfonic acid** is a water-soluble organic compound characterized by a rigid trans-stilbene backbone flanked by amino and sulfonic acid groups.[1] This unique substitution pattern confers both high aqueous solubility—a desirable trait for drug

development—and two reactive amino groups, which are ideal handles for synthetic modification.

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